

Application Notes and Protocols for Flow Cytometry Analysis with CP-66713

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For Researchers, Scientists, and Drug Development Professionals

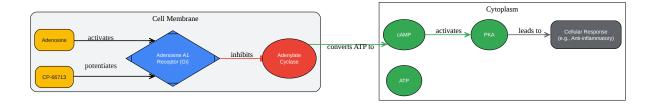
Introduction

CP-66713 is a potent and selective adenosine A1 receptor potentiator and a phosphodiesterase (PDE) inhibitor.[1] By binding to the adenosine A1 receptor, it enhances the effects of endogenous adenosine, and through PDE inhibition, it can modulate intracellular signaling pathways.[1] These mechanisms of action suggest that CP-66713 may have significant effects on cellular processes such as apoptosis and immune cell function. Flow cytometry is a powerful technique for dissecting the impact of drug candidates on heterogeneous cell populations at a single-cell level.[2][3][4] This document provides detailed application notes and protocols for the analysis of CP-66713's effects using flow cytometry.

Signaling Pathways of CP-66713

To understand the cellular effects of **CP-66713**, it is crucial to consider its impact on key signaling pathways. The diagrams below illustrate the adenosine A1 receptor and phosphodiesterase inhibition pathways.

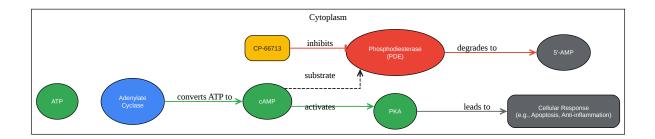




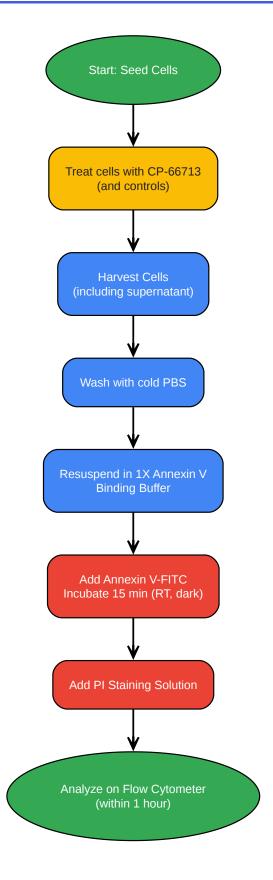
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Caption: Adenosine A1 Receptor Signaling Pathway potentiated by CP-66713.









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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Flow Cytometry Analysis of Dose Response for Apoptosis Induction | Thermo Fisher Scientific - TW [thermofisher.com]
- 3. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 4. researchgate.net [researchgate.net]
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